

Minimizing ion suppression in electrospray ionization of N-Ethylhexylone

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Compound of Interest

Compound Name: N-Ethylhexylone

Cat. No.: B1660619

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Frequently Asked Questions (FAQs)

Q1: What is ion suppression in electrospray ionization (ESI)?

A1: Ion suppression is a phenomenon in liquid chromatography-mass spectrometry (LC-MS) where the signal intensity of the target analyte (e.g., **N-Ethylhexylone**) is reduced due to the presence of other co-eluting compounds in the sample. These interfering components, often from the sample matrix, compete with the analyte for ionization in the ESI source, leading to a decreased number of analyte ions reaching the mass spectrometer detector. This can result in poor sensitivity, inaccurate quantification, and reduced reproducibility.

Q2: What are the primary causes of ion suppression for a compound like **N-Ethylhexylone** in biological samples?

A2: The primary causes of ion suppression in bioanalysis are endogenous and exogenous components that are co-extracted with the analyte from the sample matrix.

- **Endogenous Matrix Components:** For biological samples like plasma or urine, major sources of suppression include salts, proteins, and especially phospholipids. Phospholipids are notorious for co-eluting with many analytes and interfering with the ESI process.
- **Mobile Phase Additives:** Non-volatile buffers (e.g., phosphate, TRIS) and certain
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